

Application Note and Protocol: Preparation of Mik-665 Stock Solution in DMSO

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Audience: This document is intended for researchers, scientists, and drug development professionals working with the Mcl-1 inhibitor, **Mik-665**.

Introduction: **Mik-665**, also known as S64315, is a potent and selective inhibitor of the anti-apoptotic protein Myeloid cell leukemia-1 (Mcl-1).[1][2] It is a compound of interest in cancer research and drug development. Accurate and consistent preparation of stock solutions is critical for obtaining reproducible results in downstream biological assays. This protocol provides a detailed methodology for preparing a concentrated stock solution of **Mik-665** using dimethyl sulfoxide (DMSO).

Physicochemical and Solubility Data

Quantitative data for Mik-665 is summarized in the table below for easy reference.



Property	Value	Source
Molecular Formula	C47H44CIFN6O6S	[1][3][4]
Molecular Weight	875.4 g/mol	[1][4][5]
Appearance	Solid / Crystalline Powder	[3][4][6]
CAS Number	1799631-75-6	[3][4]
Solubility in DMSO	≥ 125 mg/mL (approx. 142.8 mM)	[3][6][7]
Purity	≥98%	[4][7]

Experimental Protocol: Mik-665 Stock Solution (10 mM in DMSO)

This protocol details the steps for preparing a 10 mM stock solution of Mik-665 in DMSO.

Materials and Reagents

Material/Reagent	Specifications	
Mik-665	Solid powder, ≥98% purity	
Dimethyl sulfoxide (DMSO)	Anhydrous, sterile-filtered, ≥99.7% purity	
Analytical balance	Readable to 0.1 mg or better	
Sterile microcentrifuge tubes	1.5 mL or 2.0 mL, amber or covered in foil	
Pipettors and sterile tips	P200, P1000	
Vortex mixer		
Sonicator (water bath)	Optional, for aiding dissolution	
Personal Protective Equipment (PPE)	Safety glasses, lab coat, chemical-resistant gloves	

Safety Precautions



- Always handle Mik-665 and DMSO in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- Consult the Safety Data Sheet (SDS) for Mik-665 before handling. While one SDS suggests
 the substance is not classified as hazardous, standard precautions for handling research
 compounds should be followed.[8]
- DMSO is a potent solvent and can facilitate the absorption of substances through the skin.
 Avoid direct contact.

Step-by-Step Preparation of 10 mM Stock Solution

This section provides calculations to prepare 1 mL of a 10 mM Mik-665 stock solution.

Calculation:

To prepare a 10 mM stock solution, the required mass of **Mik-665** is calculated using its molecular weight (875.4 g/mol).

- Mass (mg) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol) x 1000 (mg/g)
- Mass (mg) = 0.010 mol/L x 0.001 L x 875.4 g/mol x 1000 mg/g
- Mass (mg) = 8.754 mg

Desired Stock Concentration	Volume to Prepare	Mass of Mik-665 Required	Volume of DMSO to Add
10 mM	1 mL	8.75 mg	1.0 mL
10 mM	5 mL	43.77 mg	5.0 mL
50 mM	1 mL	43.77 mg	1.0 mL

Procedure:

 Weighing: Accurately weigh 8.75 mg of Mik-665 powder and place it into a sterile amber or foil-covered microcentrifuge tube.



- Dissolution: Add 1.0 mL of anhydrous, sterile DMSO to the tube containing the **Mik-665** powder. It is crucial to use fresh, anhydrous DMSO as moisture can impact solubility.[2][3][9]
- Mixing: Cap the tube securely and vortex for 1-2 minutes until the solid is completely dissolved. A clear, particle-free solution should be obtained.
- Aiding Dissolution (if necessary): If the compound does not dissolve readily, brief sonication in a water bath or gentle warming (e.g., to 37°C) can be applied to facilitate dissolution.[10]
 [11] Ensure the solution cools to room temperature before storage.
- Verification: Visually inspect the solution against a light source to ensure there are no visible particles or precipitate.

Storage and Stability

- Stock Solution: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[10][11]
- Short-term Storage: Store aliquots at -20°C for up to 3 months.[11]
- Long-term Storage: For storage longer than 3 months, it is recommended to store aliquots at -80°C.[3]
- Solid Compound: The solid powder form of Mik-665 should be stored at -20°C.[5]

Quality Control

- Visual Inspection: Always check for precipitation or crystallization before use, especially after thawing. If precipitate is observed, warm the solution gently and vortex to redissolve.[11]
- Concentration Verification: For critical applications, the concentration of the stock solution can be verified using techniques such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectrophotometry if a reference standard and extinction coefficient are available.
- Functional Assay: Periodically test the activity of the stock solution in a standard biological assay to ensure its potency has not degraded over time.



Application Example: Preparing a Working Solution for Cell Culture

To prevent cytotoxicity and experimental artifacts, the final concentration of DMSO in cell culture media should be kept low, typically below 0.5%, with 0.1% or lower being ideal.[10]

Procedure:

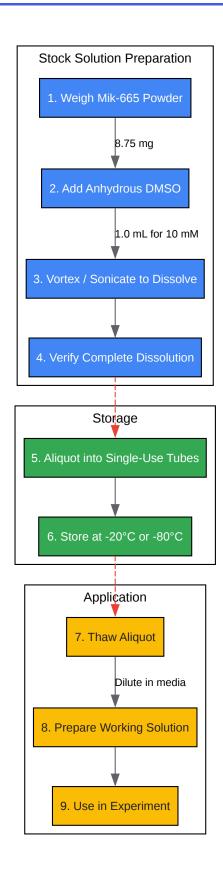
- Intermediate Dilution: It is best practice to perform serial dilutions. First, dilute the 10 mM stock solution in sterile DMSO to create an intermediate stock (e.g., 1 mM).
- Final Dilution: Add the required volume of the stock or intermediate solution to the prewarmed cell culture medium. To prevent precipitation of the compound, add the DMSO solution dropwise to the medium while gently swirling.[10] Never add aqueous buffer directly to the concentrated DMSO stock.[9]

Example: To prepare 10 mL of culture medium with a final Mik-665 concentration of 10 μM:

- Add 10 μL of the 10 mM stock solution to 9.99 mL of cell culture medium.
- The final DMSO concentration will be 0.1%.
- Always include a vehicle control (medium with 0.1% DMSO) in your experiments.

Workflow and Signaling Pathway Diagrams

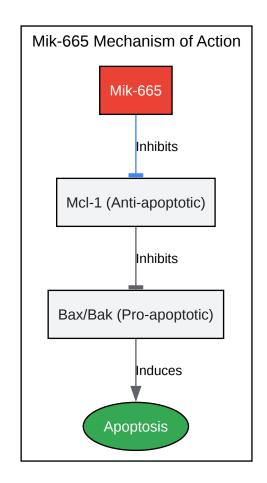




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Caption: Workflow for preparing and storing a Mik-665 stock solution.





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